

Technical Guide: Safety & Handling of 5-Bromonicotinimidamide

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Compound of Interest

Compound Name: 5-Bromonicotinimidamide

CAS No.: 345591-93-7

Cat. No.: B1612907

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Chemical Identity & Physicochemical Context

Substance Name: **5-Bromonicotinimidamide** Systematic Name: 5-Bromo-3-pyridinecarboximidamide Chemical Family: Halogenated Heteroaromatic Amidine Molecular Formula:

Molecular Weight: ~200.04 g/mol

Scientific Context

This compound is a bifunctional building block. The 5-bromo position serves as an electrophilic handle for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura), while the 3-amidine group acts as a nucleophilic precursor for synthesizing fused heterocycles (e.g., pyrimidines, imidazoles).

Critical Physicochemical Insight:

- **Basicity:** The amidine group () makes this compound a strong organic base. It will readily absorb atmospheric and moisture to form carbonates or hydrolyze to the amide.
- **State:** Typically supplied as a hydrochloride salt (more stable) or a hygroscopic free base solid.

Hazard Identification & Risk Assessment (GHS)

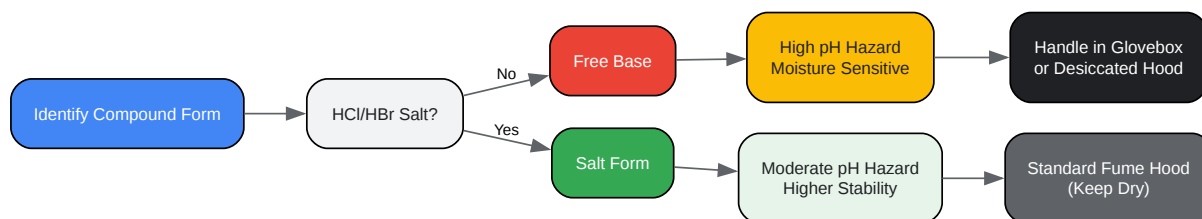
Note: In the absence of specific toxicological studies for this rare intermediate, classifications are derived from Structure-Activity Relationships (SAR) of analogous halogenated pyridines and benzamidines.

GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement	Mechanistic Rationale
Skin Corrosion/Irritation	Cat. 2	H315: Causes skin irritation.	Amidine basicity causes saponification of skin lipids; halogenated pyridines are contact irritants.
Serious Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.	High pH of the amidine moiety upon contact with ocular moisture causes immediate irritation.
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.	Dust inhalation irritates mucous membranes due to localized pH changes.
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.	Halogenated pyridines often exhibit metabolic toxicity via cytochrome P450 inhibition.

Pre-Operational Risk Assessment Workflow

Before handling, researchers must determine the salt form. The free base poses a higher risk of chemical burns and instability than the hydrochloride salt.



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Figure 1: Decision logic for handling based on the chemical state (Salt vs. Free Base).

Storage & Stability Engineering

The primary failure mode for this reagent is hydrolysis. The amidine carbon is electrophilic; water attacks it to form 5-bromonicotinamide, releasing ammonia.

Storage Protocol

- Atmosphere: Store under inert gas (Argon preferred over Nitrogen due to density).
- Temperature: Refrigerate (). Cold storage slows hydrolysis kinetics.
- Container: Amber glass with a Teflon-lined cap. Avoid metal containers as the amidine can complex with transition metals.

Self-Validating Check:

- Before use: Check the physical appearance. The pure compound should be an off-white to pale yellow solid. If it appears "wet" or smells strongly of ammonia, significant hydrolysis has occurred.

Operational Handling Protocols

A. Personal Protective Equipment (PPE)

- Respiratory: N95 (US) or P2 (EU) dust mask required when weighing solids outside a containment enclosure.
- Ocular: Chemical splash goggles. Safety glasses are insufficient due to the basic nature of the dust.
- Dermal: Nitrile gloves (minimum 0.11 mm thickness). Double gloving recommended if handling solutions >0.1 M.

B. Solubilization & Reaction Setup

When using **5-Bromonicotinimidamide** in cross-coupling reactions:

- Solvent Choice: Use anhydrous polar aprotic solvents (DMF, DMSO, or Acetonitrile). Avoid ketones (e.g., acetone) as amidines can react to form imines/aminals.
- Base Compatibility: If using the HCl salt in a Suzuki coupling, add an extra equivalent of base (e.g.,

) to neutralize the salt and free the amidine, or protect the amidine nitrogen if catalyst poisoning is observed.

C. Waste Disposal

- Segregation: Do not mix with acidic waste streams immediately; the exothermic neutralization can cause splattering.
- Deactivation: Quench residues with dilute acid (1M HCl) to convert the basic amidine to the stable, water-soluble salt before disposal in the organic halogenated waste stream.

Emergency Response Procedures

First Aid Logic

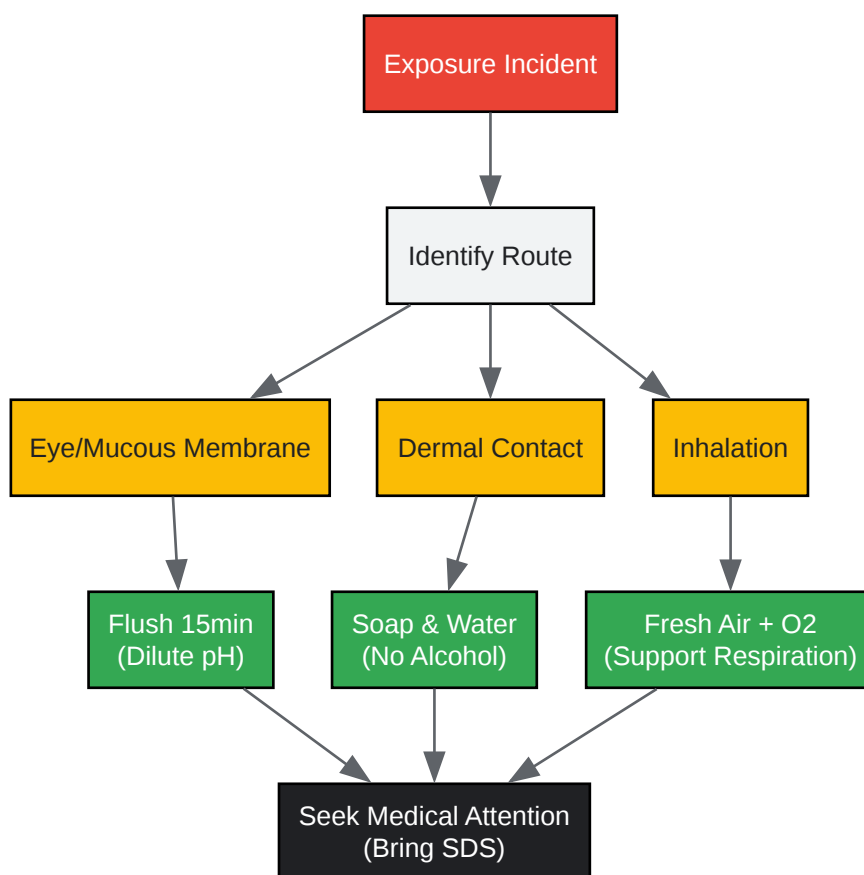
The response protocol prioritizes neutralizing the high pH insult to tissues.

- Eye Contact:
 - Action: Rinse immediately with water for 15 minutes.

- Mechanism: Dilution is critical to stop alkaline hydrolysis of the corneal proteins.
- Skin Contact:
 - Action: Wash with soap and water. Do not use ethanol (increases permeability).
 - Mechanism: Mechanical removal of the solid prevents dermal absorption.
- Inhalation:
 - Action: Move to fresh air. If breathing is difficult, administer oxygen.
 - Mechanism: Reduces pulmonary inflammation caused by alkaline dust deposition.

Firefighting Measures

- Media: Dry chemical,
, or alcohol-resistant foam.
- Warning: Combustion produces toxic gases: Hydrogen Bromide (HBr), Nitrogen Oxides (), and Hydrogen Cyanide (HCN). Firefighters must wear full SCBA.



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Figure 2: Emergency response workflow emphasizing immediate dilution and medical follow-up.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 15332, Nicotinimidamide. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Guidance on the Application of the CLP Criteria - Pyridine Derivatives. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)
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